

Application Notes and Protocols for GSK682753A GTPyS Binding Assay

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Compound of Interest

Compound Name: GSK682753A

Cat. No.: B15608302

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These application notes provide a detailed protocol for determining the potency and efficacy of **GSK682753A**, a selective inverse agonist of the Epstein-Barr virus-induced receptor 2 (EBI2/GPR183), using a [35 S]GTPyS binding assay. This assay is a powerful tool for characterizing the interaction of ligands with G protein-coupled receptors (GPCRs) by measuring one of the earliest events in the signaling cascade: the exchange of GDP for GTP on the G α subunit.

Introduction

GSK682753A is a potent and selective inverse agonist of the EBI2 receptor, a GPCR that is constitutively active and plays a crucial role in B cell migration and the humoral immune response. The GTPyS binding assay is a functional assay used to quantify the activation of G proteins following ligand binding to a GPCR. In this assay, the non-hydrolyzable GTP analog, [35 S]GTPyS, is used. When a GPCR is activated by an agonist, it facilitates the exchange of GDP for GTP on the α -subunit of the associated heterotrimeric G protein. The use of [35 S]GTPyS results in the accumulation of the radiolabeled nucleotide on the G α subunit, which can then be quantified. For an inverse agonist like **GSK682753A**, a decrease in the basal level of [35 S]GTPyS binding is observed, reflecting the inhibition of the receptor's constitutive activity. EBI2 primarily couples to G α_i proteins.

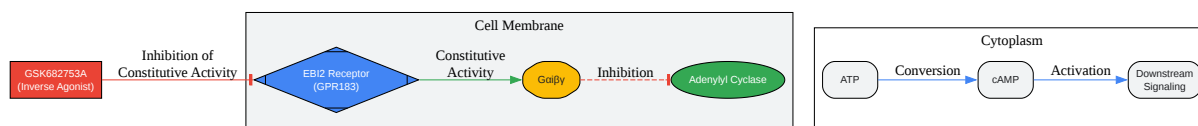
Data Summary

The following table summarizes the reported potency of **GSK682753A** in various functional assays.

Compound	Target	Assay Type	Parameter	Value (nM)	Reference
GSK682753A	EBI2	[³⁵ S]GTPγS Binding Assay	IC ₅₀	53.6	[1]
GSK682753A	EBI2	CREB Reporter Assay	IC ₅₀	2.6 - 53.6	[1]
GSK682753A	EBI2	ERK Phosphorylation Assay	IC ₅₀	Similar to GTPγS and CREB assays	[1]

Signaling Pathway

The following diagram illustrates the signaling pathway of the EBI2 receptor and the inhibitory action of **GSK682753A**.

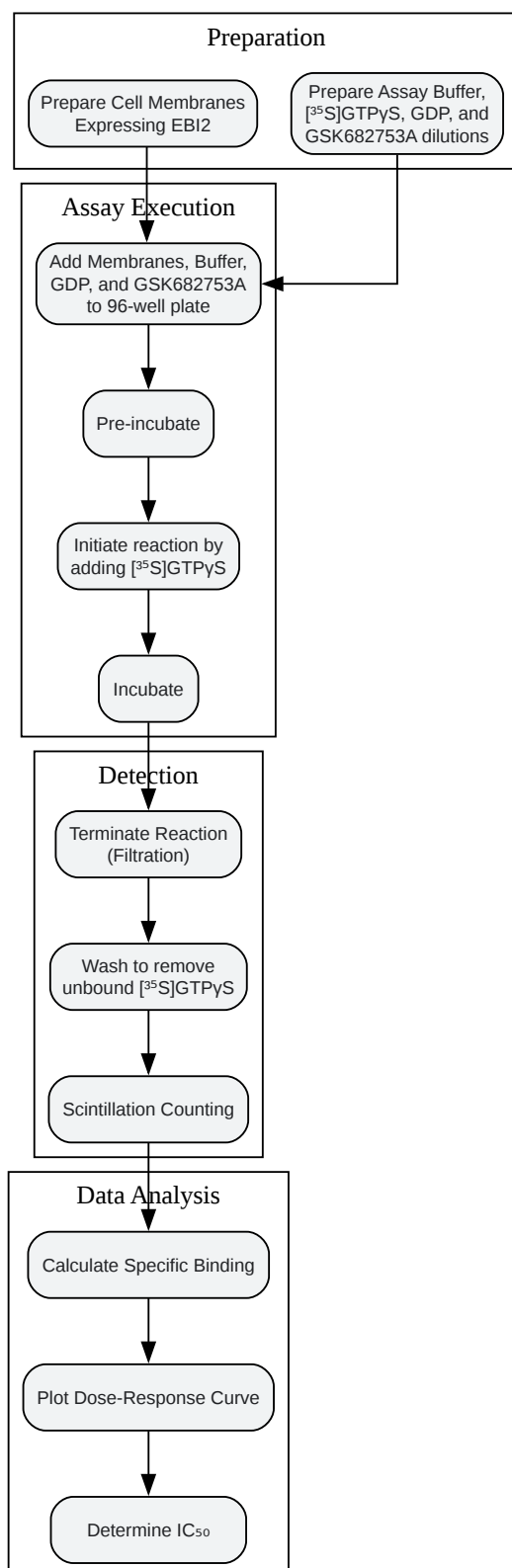


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Caption: EBI2 receptor signaling and inhibition by **GSK682753A**.

Experimental Workflow

The following diagram outlines the general workflow for the [35 S]GTPyS binding assay.



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References

- 1. revvity.com [revvity.com]
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